

Bis(trimethylstannyl)acetylene: A Versatile Precursor in Modern Organometallic Synthesis

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Compound of Interest

Compound Name: *Bis(trimethylstannyl)acetylene*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Bis(trimethylstannyl)acetylene (BTMSA) has emerged as a crucial and highly versatile building block in organometallic chemistry. Its unique structure, featuring a reactive carbon-carbon triple bond flanked by two trimethylstannyl groups, allows for a diverse range of chemical transformations. This guide provides a comprehensive overview of BTMSA, including its synthesis, physical and spectroscopic properties, and its extensive applications as a precursor in the synthesis of novel organometallic complexes and organic molecules. Detailed experimental protocols for its synthesis and key reactions are provided, along with quantitative data and visual representations of reaction pathways to facilitate understanding and application in research and development.

Core Properties of Bis(trimethylstannyl)acetylene

BTMSA is a white crystalline solid at room temperature.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Bis(trimethylstannyl)acetylene**

Property	Value	Reference(s)
Chemical Formula	$C_8H_{18}Sn_2$	
Molecular Weight	351.65 g/mol	
Appearance	White crystalline solid	[1]
Melting Point	59-61 °C	[1][2]
Linear Formula	$(CH_3)_3SnC\equiv CSn(CH_3)_3$	
CAS Number	2117-50-2	[3]
Solubility	Soluble in organic solvents like ether and tetrahydrofuran; insoluble in water.	[1]

Spectroscopic Data:

The structural features of BTMSA can be confirmed by various spectroscopic techniques. Although detailed spectra are not readily available in all reviewed literature, typical chemical shifts for analogous compounds suggest the following:

- 1H NMR: A single sharp resonance for the methyl protons on the tin atoms.
- ^{13}C NMR: Resonances for the methyl carbons and the acetylenic carbons.
- ^{119}Sn NMR: A characteristic chemical shift confirming the tin environment.
- IR Spectroscopy: A characteristic absorption for the $C\equiv C$ triple bond.

Synthesis of Bis(trimethylstannyl)acetylene

The synthesis of **Bis(trimethylstannyl)acetylene** can be achieved through the reaction of a suitable acetylide precursor with a trimethyltin halide. While a definitive, detailed protocol is not consistently reported across all literature, a general and reliable method involves the in-situ preparation of sodium acetylide followed by its reaction with trimethyltin chloride.

Experimental Protocol: Synthesis of Bis(trimethylstannyl)acetylene

Materials:

- Sodium amide (NaNH_2)
- Acetylene gas (purified)
- Liquid ammonia (anhydrous)
- Trimethyltin chloride ($(\text{CH}_3)_3\text{SnCl}$)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Standard Schlenk line and glassware for inert atmosphere chemistry

Procedure:

- Preparation of Sodium Acetylide: In a three-necked flask equipped with a gas inlet, a mechanical stirrer, and a dry ice condenser, place a suspension of sodium amide in anhydrous liquid ammonia. Bubble purified acetylene gas through the suspension. The completion of the reaction is indicated by a color change.
- Reaction with Trimethyltin Chloride: To the freshly prepared suspension of sodium acetylide in liquid ammonia, add a solution of trimethyltin chloride in anhydrous diethyl ether or THF dropwise at low temperature ($-78\text{ }^\circ\text{C}$).
- Workup: After the addition is complete, allow the reaction mixture to slowly warm to room temperature to evaporate the liquid ammonia. The remaining slurry is then treated with water to quench any unreacted sodium acetylide. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- Purification: The crude product can be purified by recrystallization from a suitable solvent such as hexane or by sublimation to yield pure **Bis(trimethylstannyl)acetylene**.

Safety Precautions:

Bis(trimethylstannyl)acetylene is toxic and should be handled with care in a well-ventilated fume hood.[1] Appropriate personal protective equipment, including gloves and safety glasses, should be worn at all times. Organotin compounds can be harmful to the environment and should be disposed of as hazardous waste.[1]

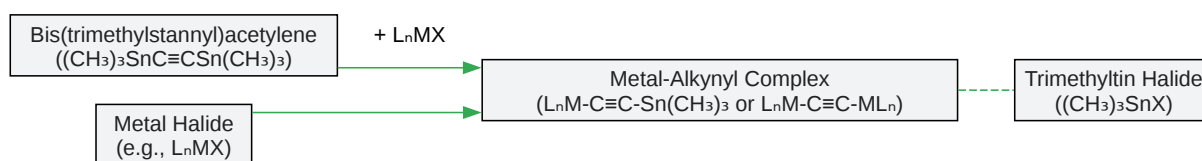
Applications in Organometallic Chemistry

Bis(trimethylstannyl)acetylene serves as a versatile precursor for the synthesis of a wide array of organometallic compounds, particularly metal-alkynyl complexes and polynuclear structures.[4]

Precursor to Metal-Alkynyl Complexes

BTMSA is widely used to introduce the acetylene moiety into metal complexes. The trimethylstannyl groups can be readily cleaved by various metal halides or complexes, leading to the formation of metal-acetylide bonds.

General Reaction Pathway:



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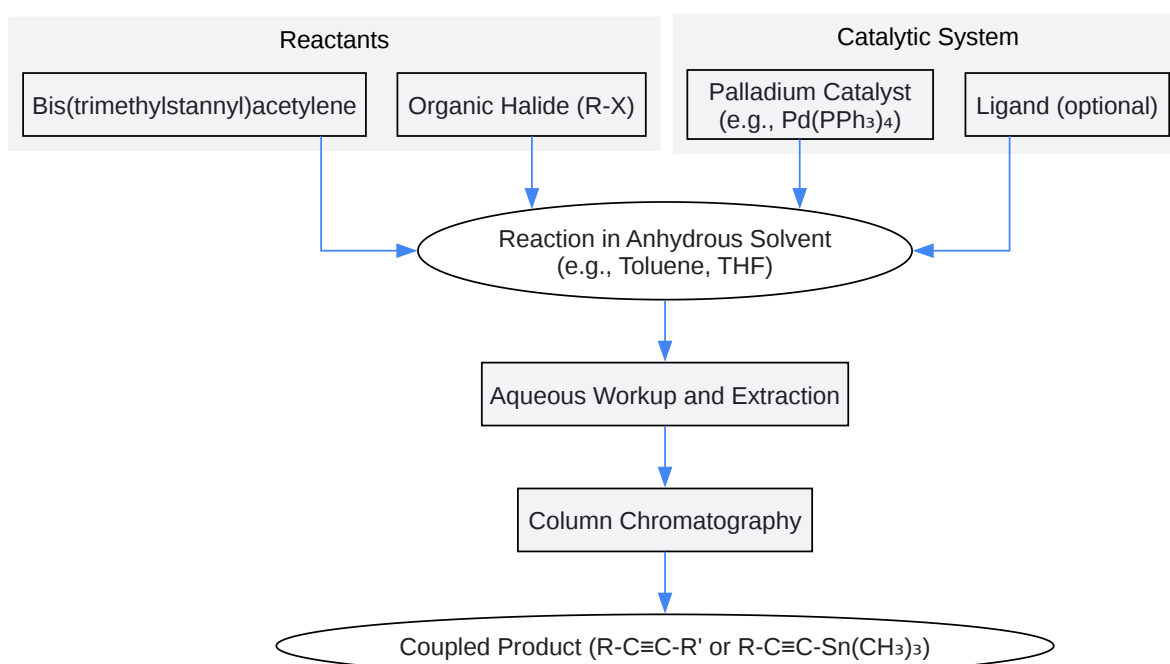
Caption: General reaction of BTMSA with a metal halide.

This methodology has been successfully employed for the synthesis of complexes with various transition metals, including platinum and palladium.[5]

Stille Cross-Coupling Reactions

The trimethylstannyl groups in BTMSA make it an excellent substrate for Stille cross-coupling reactions.[6] This palladium-catalyzed reaction allows for the formation of carbon-carbon bonds by coupling the acetylenic core with organic halides.

Experimental Workflow for Stille Coupling:



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Caption: Workflow for a Stille cross-coupling reaction.

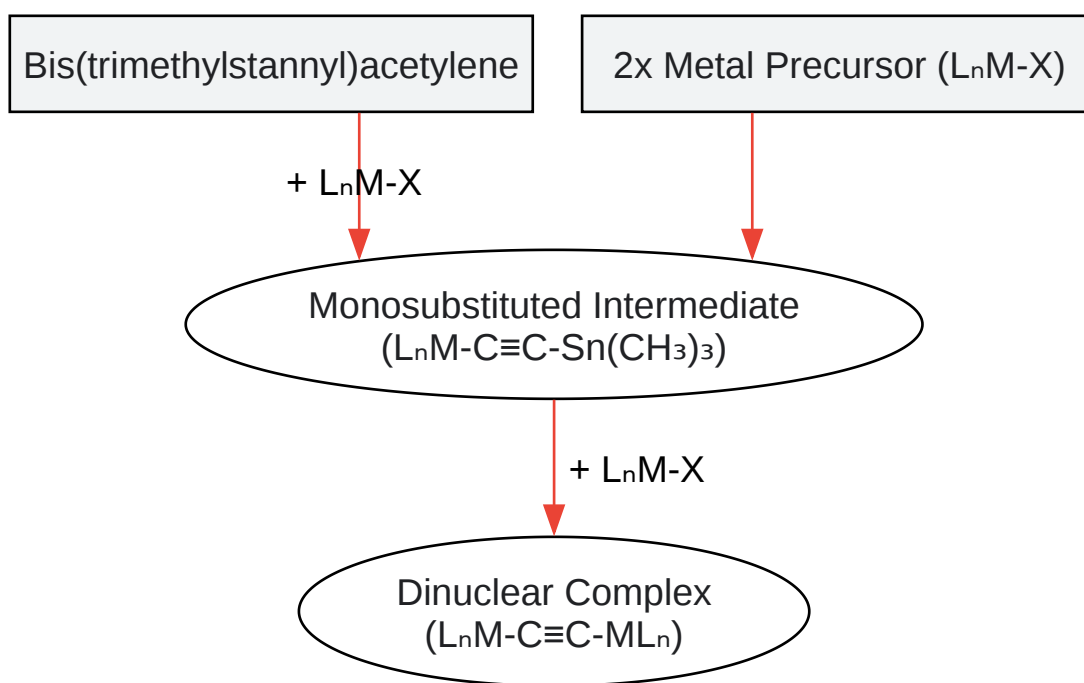
Table 2: Examples of Stille Cross-Coupling Reactions with BTMSA Analogs

Organic Halide	Catalyst	Product	Yield (%)	Reference(s)
Aryl Iodide	$\text{Pd}(\text{PPh}_3)_4$	Symmetric Diarylacetylene	High	[6]
Brominated Naphthalene Diimides	$\text{PdCl}_2(\text{PPh}_3)_2$	Alkyne-linked NDI Polymer	Not specified	[6]

Synthesis of Polynuclear Complexes

The bifunctional nature of BTMSA makes it an ideal linker for the construction of polynuclear metal complexes.[7] By reacting with two equivalents of a metal precursor, BTMSA can bridge two metal centers, leading to the formation of dimeric or polymeric structures with interesting electronic and material properties.

Logical Relationship in Polynuclear Complex Formation:



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Caption: Stepwise formation of a dinuclear complex.

Conclusion

Bis(trimethylstannyl)acetylene is a cornerstone reagent in organometallic synthesis, offering a reliable and versatile platform for the introduction of the acetylene functionality and the construction of complex molecular architectures. Its utility in the synthesis of metal-alkynyl complexes, participation in Stille cross-coupling reactions, and its role as a linker for polynuclear structures highlight its significance in academic research and industrial applications, including drug development and materials science. The experimental protocols and data presented in this guide are intended to provide a solid foundation for researchers to explore the full potential of this remarkable precursor.

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References

- 1. chembk.com [chembk.com]
- 2. 双(三甲基锡)乙炔 | Sigma-Aldrich [sigmaaldrich.com]
- 3. scbt.com [scbt.com]
- 4. Bis(trimethylsilyl)acetylene | C₈H₁₈Si₂ | CID 84564 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. rsc.org [rsc.org]
- 7. Advantages of Group 4 Metallocene Bis(trimethylsilyl)acetylene Complexes as Metallocene Sources Towards Other Synthetically used Systems - PMC [pmc.ncbi.nlm.nih.gov]
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